

Osoresnontrine clinical outcomes vs placebo

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

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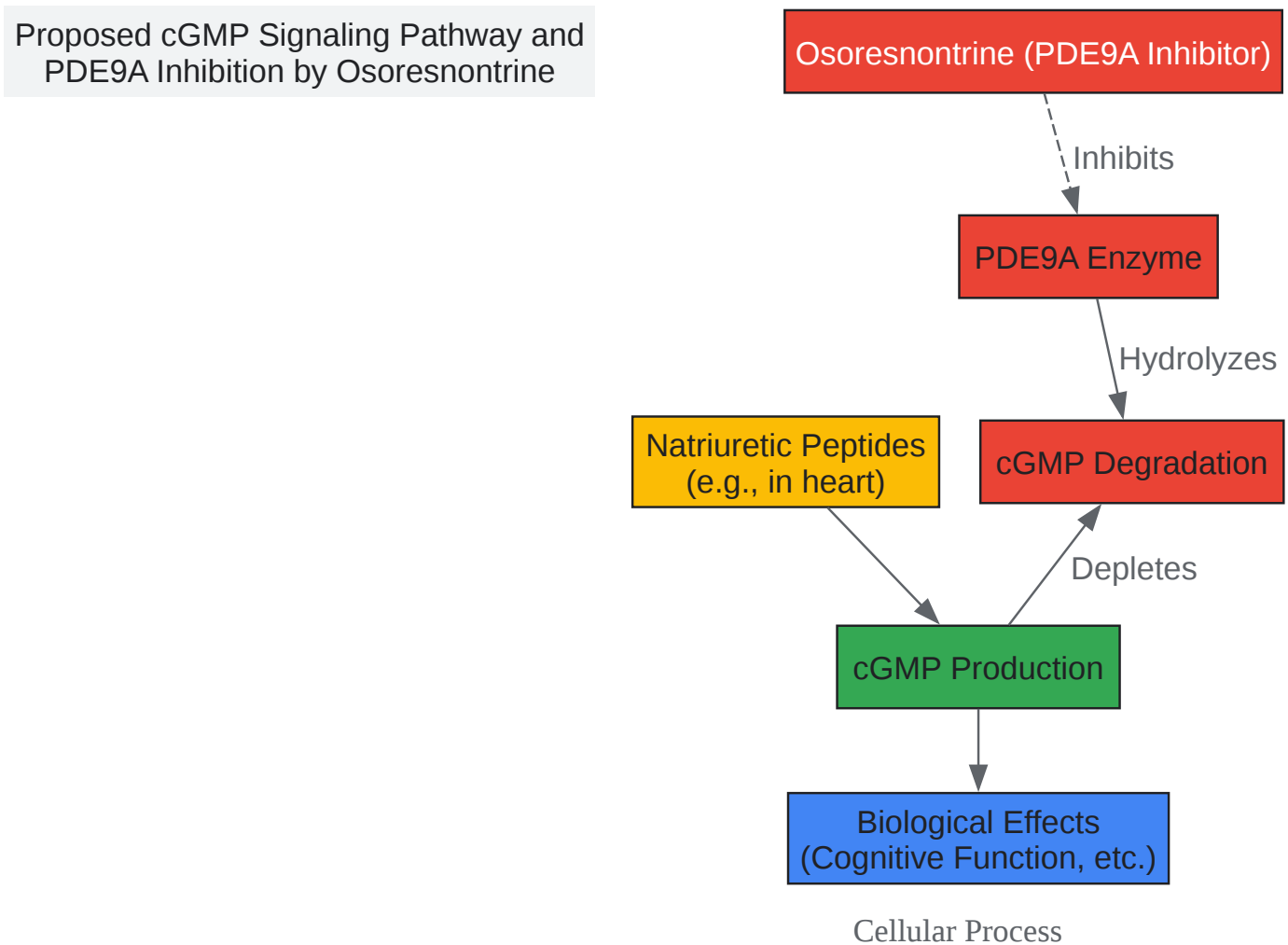
What is Known About Osoresnontrine

Osoresnontrine (also known as BI 409306) is an investigational drug that has been studied in several clinical trials for conditions like schizophrenia and Alzheimer's disease [1]. The table below summarizes the key details available from the search results.

Aspect	Details
Generic Name	Osoresnontrine [1]
Status	Investigational [1]
Mechanism of Action	Inhibits the high affinity cGMP-specific 3',5'-cyclic phosphodiesterase 9A (PDE9A) [1]
Chemical Formula	$C_{16}H_{17}N_5O_2$ [1]
Known Clinical Trials	Schizophrenia, Alzheimer's Disease [1]

Mechanism of Action: PDE9A Inhibition

Osoresnontrine is classified as a PDE9A inhibitor [1]. The diagram below illustrates the proposed signaling pathway this mechanism is based on.



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- **PDE9A's Role:** The PDE9A enzyme specifically hydrolyzes and breaks down the signaling molecule **cyclic guanosine monophosphate (cGMP)** [1]. In the brain, cGMP is a key messenger involved in processes underlying **learning and long-term memory** [1].
- **Therapeutic Hypothesis:** By inhibiting PDE9A, **Osoresnontrine** is theorized to increase cGMP levels in the brain. This elevation in cGMP signaling is believed to potentially enhance cognitive function, which is the rationale for its investigation in neuropsychiatric disorders [1].

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References

1. Osoresnontrine: Uses, Interactions, Mechanism of Action | DrugBank Online [go.drugbank.com]

To cite this document: Smolecule. [Osoresnontrine clinical outcomes vs placebo]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521137#osoresnontrine-clinical-outcomes-vs-placebo>]

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